

benserazide hydrochloride antifungal synergy fluconazole validation

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Compound Focus: Benserazide Hydrochloride

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Comparative Analysis of Fluconazole Synergists

The table below summarizes key experimental findings for **Benserazide Hydrochloride** (BEH) and Berberine Hydrochloride (BBH) in combination with Fluconazole.

Synergist	Synergy Assessment (FICI)	MIC Reduction (Fold)	Key Mechanistic Insights	In Vivo Model Efficacy
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| **Benserazide HCl (BEH)** [1] | FICI \leq 0.5 (Synergistic vs. FLC-resistant strains) [1] | FLC MIC: >512 \rightarrow 0.125-0.5 μ g/mL (Resistant strains) [1] | • Increases intracellular Ca^{2+} [1] • Activates metacaspase (virulence reduction) [1] • Not related to drug efflux inhibition [1] | Effective in infected *Galleria mellonella* larvae model [1] | | **Berberine HCl (BBH)** [2] | FICI \leq 0.5 (Synergistic vs. FLC-resistant isolates) [2] | FLC MIC: 32-512-fold reduction [2] | • Inhibits drug efflux (downregulates *CDR1*) [2] • Induces cytoplasmic Ca^{2+} influx [2] • Inhibits hyphal transformation & biofilm (downregulates *ALS3*, *HWP1*, *ECE1*) [2] | Data not available in search results |

Detailed Experimental Protocols

For researchers looking to validate these findings, here are the core methodologies used in the studies.

Checkerboard Microdilution Assay

This is the standard method for quantifying synergy between two drugs [1] [2].

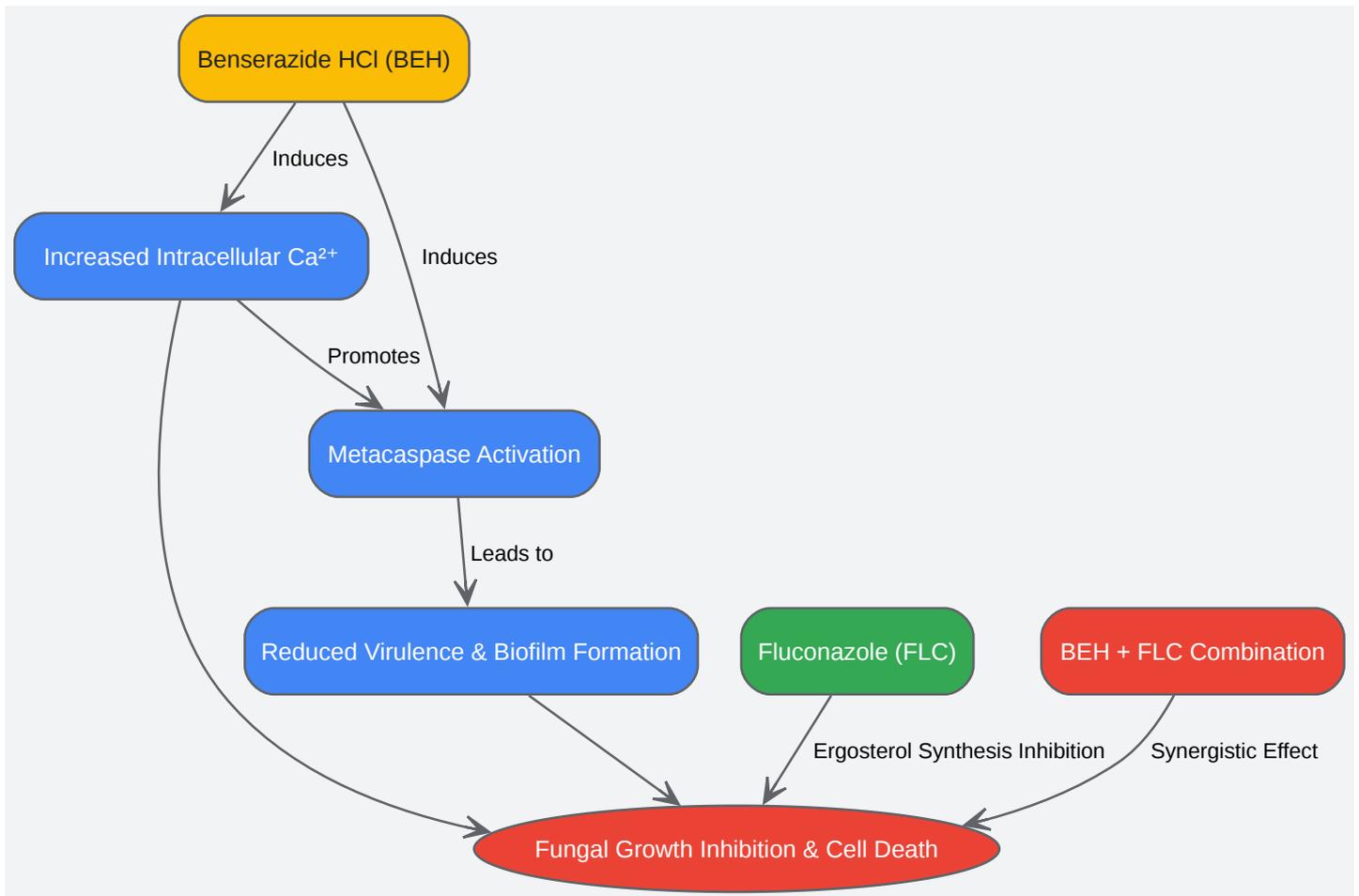
- **Procedure:** A 96-well microtiter plate is used. Serial dilutions of FLC and the synergist (BEH or BBH) are dispensed in a checkerboard pattern. Each well is inoculated with a standardized fungal suspension (e.g., $(1-5 \times 10^3)$ CFU/mL of *C. albicans*) [1] [2].
- **Incubation & Reading:** Plates are incubated at 35°C for 24-48 hours. The Minimum Inhibitory Concentration (MIC) is defined as the lowest concentration that inhibits 80% of fungal growth compared to the drug-free control [1] [2].
- **Synergy Calculation:** The **Fractional Inhibitory Concentration Index (FICI)** is calculated as: **FICI = (MIC of drug A in combination / MIC of drug A alone) + (MIC of drug B in combination / MIC of drug B alone)**. **Interpretation:** FICI ≤ 0.5 indicates synergy; >0.5 to ≤ 4 indicates no interaction; and >4 indicates antagonism [1] [2].

Mechanism Investigation Assays

- **Intracellular Calcium Measurement:** Fungal cells are loaded with a fluorescent calcium indicator like **Fluo-3/AM**. Changes in fluorescence intensity, measured via flow cytometry or a microplate reader, indicate fluctuations in intracellular Ca^{2+} levels [1].
- **Metacaspase Activity Assay:** Apoptosis-like cell death is detected using a fluorescently labeled caspase inhibitor, **FITC-VAD-FMK**, which binds to active metacaspases. The fluorescence is then measured [1].
- **Drug Efflux Assay (Rh6G):** Energy-depleted cells are loaded with a fluorescent substrate, **Rhodamine 6G (Rh6G)**. After adding glucose to re-energize efflux pumps, the amount of Rh6G retained in the cells or extruded into the supernatant is measured. Decreased fluorescence retention suggests active efflux [2].
- **Gene Expression Analysis: Quantitative Real-Time PCR (qRT-PCR)** is used to assess changes in the expression of resistance and virulence genes (e.g., *CDR1*, *ALS3*, *HWP1*) after drug treatment [2].

Mechanistic Pathways of Benserazide Synergy

The diagram below synthesizes the proposed antifungal mechanisms of Benserazide HCl (BEH), both alone and in combination with Fluconazole (FLC), based on the referenced study [1].



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This proposed mechanism, particularly the induction of metacaspase-mediated cell death, represents a promising approach to overcoming azole resistance that is worthy of further validation [1].

Research Implications and Future Directions

- **Advantage of a Novel Target:** BEH's mechanism appears distinct from common efflux pump inhibitors, potentially making it effective against strains resistant to other synergists [1].
- **Combination Therapy is Key:** BEH alone showed antifungal activity, but its primary value lies in restoring FLC's efficacy against resistant strains at significantly lower concentrations [1].
- **Validation and Screening:** The provided experimental protocols offer a clear path for other labs to validate these findings and screen for next-generation antifungal sensitizers [1] [2].

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References

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